

An In-depth Technical Guide to 2-(Pyridin-3-yl)propan-2-ol

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Compound of Interest

Compound Name: 2-(Pyridin-3-yl)propan-2-ol

Cat. No.: B085402

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This technical guide provides a comprehensive overview of **2-(Pyridin-3-yl)propan-2-ol**, a versatile pyridine derivative of significant interest to researchers and professionals in drug development and organic synthesis. This document delves into its fundamental chemical properties, synthesis, and notable applications, offering a robust resource for its practical use in a laboratory setting.

Core Molecular and Physical Properties

2-(Pyridin-3-yl)propan-2-ol, also known as 3-(1-hydroxy-1-methylethyl)pyridine, is a tertiary alcohol containing a pyridine ring.^[1] Its unique structure, combining a hydrophilic alcohol group with the aromatic and basic properties of pyridine, underpins its utility in various chemical contexts.

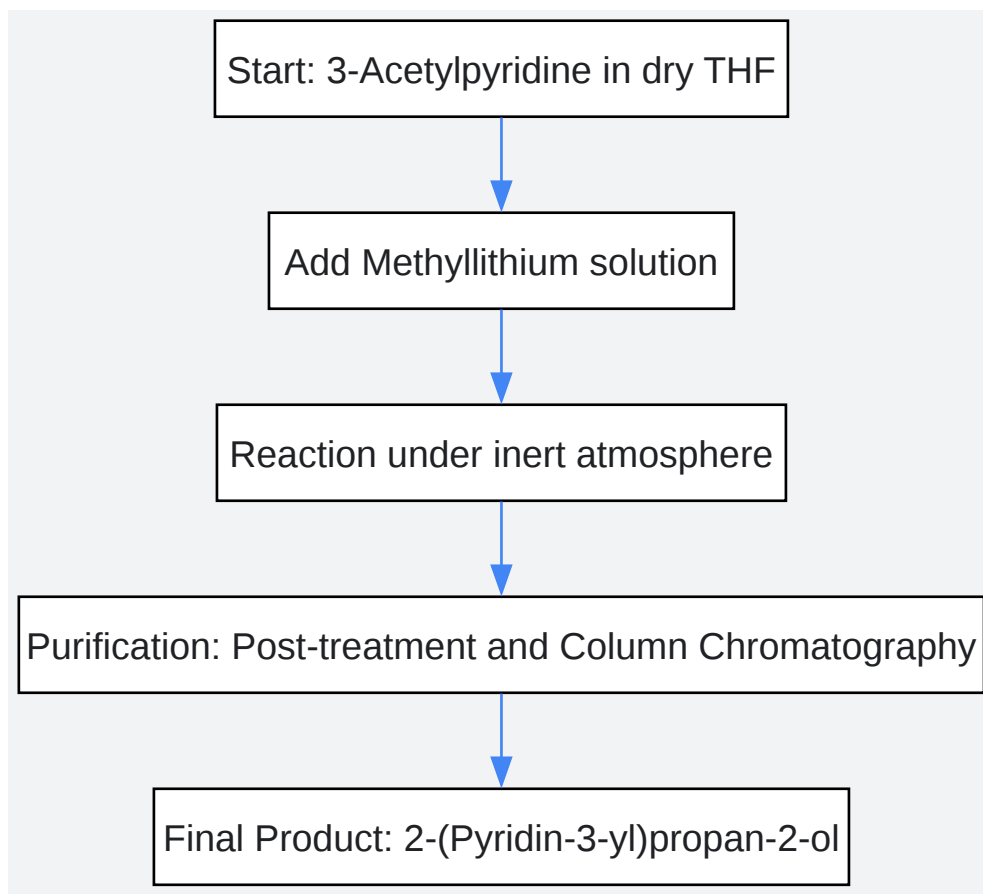
Molecular Identity and Physicochemical Data

The fundamental properties of **2-(Pyridin-3-yl)propan-2-ol** are summarized in the table below, providing a quick reference for researchers. These values are critical for reaction planning, purification, and analytical characterization.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₁ NO	[1][2][3][4]
Molecular Weight	137.18 g/mol	[1][2][3][4][5]
CAS Number	15031-77-3	[1][2][3][4]
IUPAC Name	2-(pyridin-3-yl)propan-2-ol	[3]
Melting Point	53 °C	[1][6]
Boiling Point	130 °C at 11 Torr	[1]
Density (Predicted)	1.052 ± 0.06 g/cm ³	[1]

Chemical Structure

The structural arrangement of **2-(Pyridin-3-yl)propan-2-ol** is key to its reactivity and function. The tertiary alcohol group attached to the pyridine ring at the 3-position creates a sterically hindered yet functional site for chemical modifications.



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